

# Safe Handling and Disposal of Antifungal Agent 48: A Procedural Guide

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## Compound of Interest

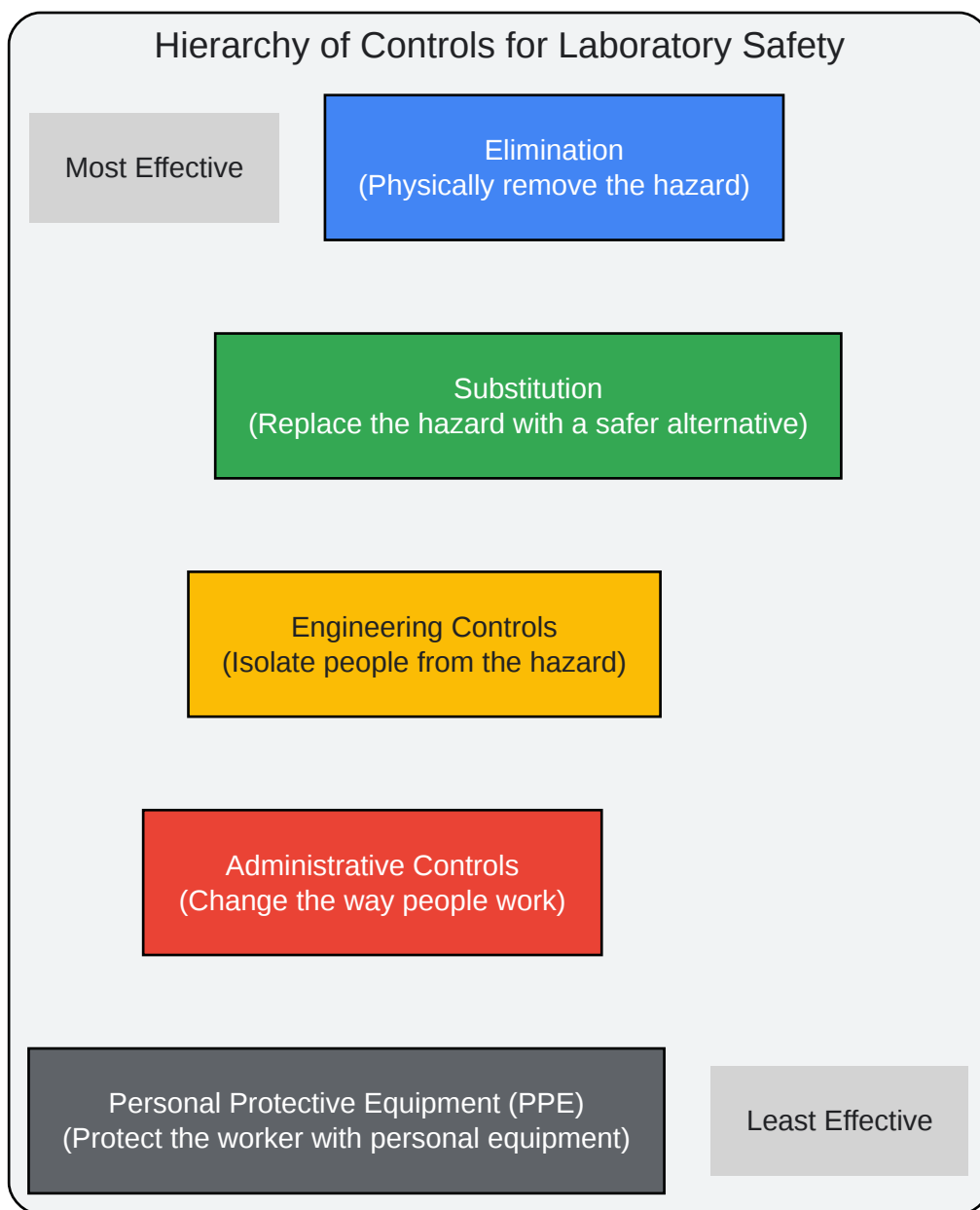
Compound Name: Antifungal agent 48

Cat. No.: B10857975

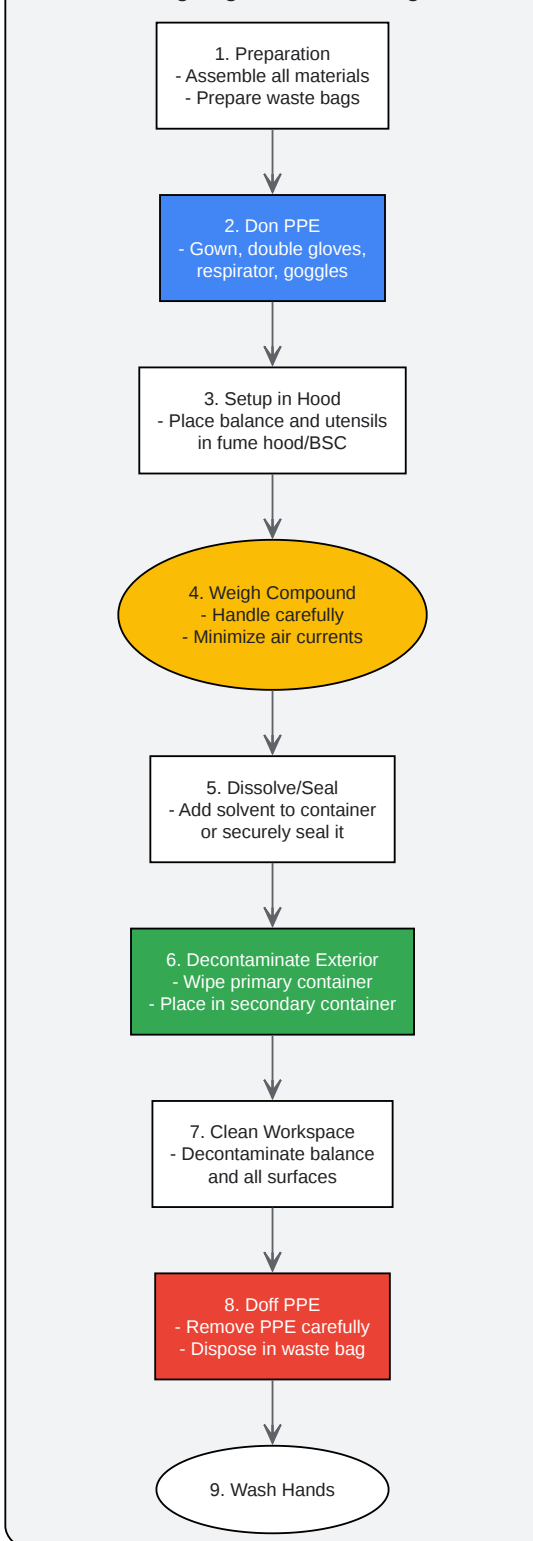
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This document provides essential safety and logistical information for handling "**Antifungal Agent 48**," a placeholder for a potent, novel antifungal compound. The following procedures are based on established best practices for managing highly potent active pharmaceutical ingredients (HPAPIs) and are intended for use by trained researchers, scientists, and drug development professionals in a controlled laboratory setting.

A foundational principle of laboratory safety is the Hierarchy of Controls, which prioritizes the most effective and reliable control measures. Personal Protective Equipment (PPE), while essential, is considered the last line of defense.<sup>[1][2][3]</sup> The primary goal is to minimize risk by first attempting to eliminate or substitute the hazard, followed by implementing engineering and administrative controls.<sup>[1][2][3][4]</sup>



## Workflow: Weighing Potent Antifungal Powder

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## References

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